

Technical Guide: Spectroscopic Profiling of N-Boc-2-ethynylmorpholine[1][2]

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Compound of Interest

Compound Name: *Tert-butyl 2-ethynylmorpholine-4-carboxylate*

CAS No.: 1416229-07-6

Cat. No.: B1433881

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Executive Summary & Application Context

N-Boc-2-ethynylmorpholine (**tert-butyl 2-ethynylmorpholine-4-carboxylate**) is a critical chiral building block in modern drug discovery.[1][2] The ethynyl moiety serves as a versatile "click chemistry" handle (CuAAC reactions) or a precursor for Sonogashira couplings, allowing the rapid diversification of the morpholine scaffold—a privileged structure in kinase inhibitors (e.g., PI3K, mTOR) and antiretroviral agents.[1][2]

This guide provides a definitive spectroscopic reference for this compound. Unlike simple aliphatic amines, the N-Boc-morpholine core exhibits complex NMR behavior due to restricted rotation around the carbamate bond (rotamers), requiring expert interpretation to distinguish genuine impurities from conformational isomers.[1][2]

Chemical Identity Profile

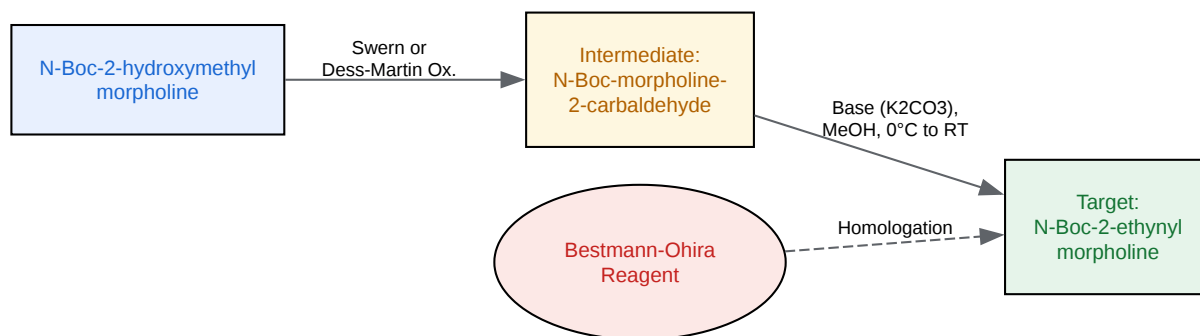
Property	Data
IUPAC Name	tert-butyl 2-ethynylmorpholine-4-carboxylate
Common Name	N-Boc-2-ethynylmorpholine
CAS (2R)	1621165-20-5
CAS (2S)	1621165-19-2
Formula	C
	H
	NO
Molecular Weight	211.26 g/mol
Appearance	White to off-white crystalline solid or viscous oil (purity dependent)

Synthesis & Mechanistic Pathway

To understand the impurity profile and spectroscopic nuances, one must understand the genesis of the molecule.^{[1][2]} The standard industrial route proceeds via the Seyferth-Gilbert Homologation (using the Bestmann-Ohira reagent) from the corresponding N-Boc-morpholine-2-carbaldehyde.^{[1][2]}

Mechanistic Workflow (Graphviz)

The following diagram outlines the conversion logic and critical intermediate tracking.



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Caption: Figure 1. Synthetic pathway transforming the alcohol precursor to the terminal alkyne via an aldehyde intermediate using Bestmann-Ohira homologation.[1][2]

Spectroscopic Characterization

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃

(7.26 ppm reference) Instrument Frequency: 400 MHz[1][2][3]

Expert Insight - Rotameric Broadening: The tert-butyl carbamate (Boc) group induces restricted rotation around the N-C(O) bond.[1][2] At room temperature, this results in broadening or splitting of the protons adjacent to the nitrogen (H-3 and H-5).[1][2] Do not mistake these broad signals for impurities.[1][2]

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
H-2	4.25 – 4.35	Multiplet (dd/td)	1H	Diagnostic: Deshielded by Oxygen and Alkyne cone of anisotropy.[1][2]
H-6 (eq)	3.90 – 4.05	Multiplet	1H	Ether proton; distinct diastereotopic splitting.[1][2]
H-3, H-5	3.00 – 3.80	Broad Multiplets	4H	Rotameric Region: Protons to Nitrogen.[1][2] Often appear as complex overlapping envelopes.[1][2]
H-6 (ax)	3.50 – 3.65	Multiplet	1H	Axially oriented ether proton.[1][2]
C-H	2.49	Singlet (or fine doublet)	1H	Key Identifier: Terminal alkyne proton.[1][2] Sharp singlet indicates clean formation.[1][2]
Boc-CH	1.47	Singlet	9H	Intense singlet.[1][2] Integration reference standard.

Impurity Watch:

- 9.6 ppm: Residual aldehyde (incomplete reaction).[\[1\]](#)[\[2\]](#)
- 2.2 ppm (s): Acetone (common cleaning solvent contaminant).[\[1\]](#)[\[2\]](#)
- 1.2 ppm (t): Ethanol (if used in workup).[\[1\]](#)[\[2\]](#)

Infrared Spectroscopy (FT-IR)

IR is the fastest method to confirm the presence of the alkyne and the integrity of the carbamate.[\[1\]](#)[\[2\]](#)

Wavenumber (cm)	Functional Group	Vibrational Mode	Notes
3250 – 3300	C-H	Stretch	Sharp, medium intensity. Diagnostic for terminal alkyne.
2110 – 2120	C C	Stretch	Weak intensity (dipole change is small). [1] [2]
1690 – 1705	C=O [1] [2] (Boc)	Stretch	Strong, broad band. [1] [2] Characteristic of carbamates.
1100 – 1150	C-O-C	Stretch	Strong ether band from the morpholine ring. [1]

Mass Spectrometry (LC-MS)

Ionization Mode: ESI (+)

- Molecular Ion: The parent ion

(212.[\[1\]](#)[\[2\]](#)1) is often weak due to the lability of the Boc group.[\[1\]](#)[\[2\]](#)

- Base Peak: Expect
(234.1) or the fragment
(112.1).[1][2]
- fragmentation: Loss of the tert-butyl group (
) is the primary fragmentation pathway in source.[1][2]

Experimental Protocol: Synthesis & Isolation

Standard Operating Procedure (SOP) for Bench Validation

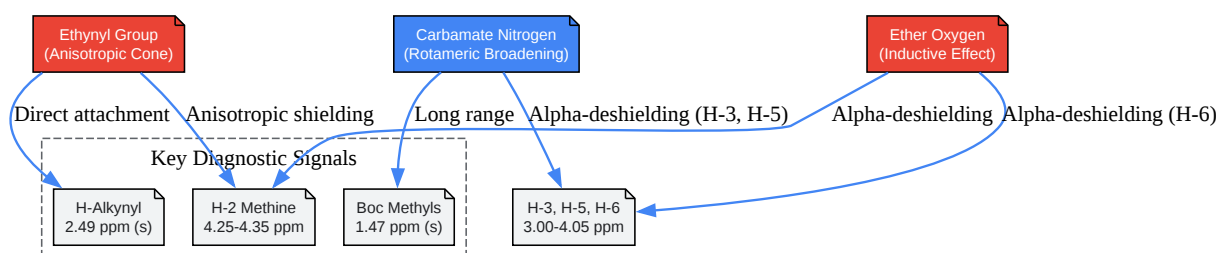
Objective: Synthesis of (S)-N-Boc-2-ethynylmorpholine from (S)-N-Boc-morpholine-2-carbaldehyde.

- Reagent Preparation:
 - Dissolve Bestmann-Ohira reagent (dimethyl (1-diazo-2-oxopropyl)phosphonate, 1.2 equiv) in anhydrous Methanol.[1][2]
 - Dissolve (S)-N-Boc-morpholine-2-carbaldehyde (1.0 equiv) in anhydrous Methanol.
- Reaction:
 - Cool the aldehyde solution to 0°C under Nitrogen.
 - Add Potassium Carbonate (K₂CO₃, 2.0 equiv) to the Bestmann-Ohira solution.[1][2]
 - Add the aldehyde solution dropwise to the reagent mixture.[1][2]
 - Mechanistic Note: The base generates the reactive dimethyl diazomethylphosphonate species in situ.[1][2]
 - Stir at 0°C for 1 hour, then warm to Room Temperature (RT) and stir for 4–12 hours.

- Workup (Critical for Purity):
 - Dilute with Ethyl Acetate (EtOAc).[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Wash with saturated NaHCO
(removes phosphate byproducts).[\[1\]](#)[\[2\]](#)
 - Wash with Brine.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Dry over Na
SO
, filter, and concentrate in vacuo.
- Purification:
 - Flash Column Chromatography: Silica Gel.[\[1\]](#)[\[2\]](#)
 - Eluent: 0%
20% EtOAc in Hexanes.[\[1\]](#)[\[2\]](#)
 - TLC:[\[1\]](#)[\[2\]](#)[\[6\]](#) Product R
~ 0.5 (20% EtOAc/Hexanes).[\[1\]](#)[\[2\]](#) Stains purple/brown with KMnO
.[\[1\]](#)[\[2\]](#)

Structural Logic Visualization

The following diagram illustrates the connectivity logic used to assign the NMR signals, highlighting the "Deshielding Zones" that shift specific protons downfield.



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Caption: Figure 2. NMR assignment logic correlating structural electronic effects to observed chemical shifts.

References

- Synthesis of (S)-**tert-butyl 2-ethynylmorpholine-4-carboxylate**: Source: US Patent 9,598,409 B2 (Example 45).^{[1][2]} "Imidazopyridine compounds and uses thereof." URL:
- General Morpholine Synthesis & Reactivity: Source: Chemical Reviews, "Recent Advances in the Synthesis of Morpholines."^[1] URL:^{[Link][1][2]}
- Bestmann-Ohira Reagent Protocols: Source: Journal of Organic Chemistry, "The Bestmann-Ohira Reagent: A Versatile Reagent for Alkyne Synthesis."^{[1][2]} URL:^{[Link][1][2]}
- Spectroscopic Data for Morpholine Carboxylates: Source: PubChem Compound Summary for CID 90317158 (**tert-butyl 2-ethynylmorpholine-4-carboxylate**).^{[1][2]} URL:^{[Link][1][2]}

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